A Technical Guide to the Photophysical Characteristics of IR-797 Chloride

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Compound of Interest

Compound Name: *IR-797 chloride*

Cat. No.: *B15556538*

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This document provides an in-depth overview of the core photophysical characteristics of **IR-797 chloride**, a near-infrared (NIR) heptamethine cyanine dye. Due to its strong absorption and emission in the NIR window (700-900 nm), where biological tissues have minimal absorbance and autofluorescence, **IR-797 chloride** is a valuable tool in various biomedical applications, including in vivo imaging, photodynamic therapy (PDT), and nanoparticle-based drug delivery systems.

Core Photophysical & Chemical Properties

IR-797 chloride is recognized for its robust light-absorbing capabilities in the NIR spectrum.[1] As a heptamethine cyanine dye, its photophysical properties are influenced by the solvent environment, a phenomenon known as solvatochromism.[2] While comprehensive data across a wide range of solvents is not extensively documented in publicly available literature, the key characteristics are summarized below.

Table 1: Chemical Identity of **IR-797 Chloride**

Property	Value	Citations
Chemical Name	2-[2-[2-Chloro-3-[2-(1,3-dihydro-1,3,3-trimethyl-2H-indol-2-ylidene)-ethylidene]-1-cyclopenten-1-yl]-ethenyl]-1,3,3-trimethyl-3H-indolium chloride	[3]
Synonym	IR-797	-
CAS Number	110992-55-7	[1][3][4]
Molecular Formula	$C_{31}H_{34}Cl_2N_2$	[1][3][4]
Molecular Weight	505.52 g/mol	[3][5]

Table 2: Summary of Photophysical Properties of **IR-797 Chloride**

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Parameter	Methanol (MeOH)	Dichloromethane (DCM)	Water	Ethanol (EtOH)	Notes	Citations
Absorption Max (λmax)	~797 nm	Data not available	Data not available	Data not available	Generally reported in the 780-800 nm range.[2] Some sources report maxima near 700 nm.[1][5]	[2]
Emission Max (λem)	Data not available	Data not available	Data not available	Data not available	Typically red-shifted from the absorption maximum (Stokes shift).[2]	[2]
Molar Extinction Coefficient (ε)	Data not available	Data not available	Data not available	Data not available	Heptamethine cyanines typically have high ε values, often >1 x 10^5 $M^{-1}cm^{-1}$. [2]	[2]
Fluorescence Quantum Yield (Φf)	Data not available	Data not available	Data not available	Data not available	-	-

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Fluorescence Lifetime (τ)	Data not available	Data not available	Data not available	Data not available	-	-

Experimental Protocols

The following sections detail standardized protocols for characterizing the photophysical properties of **IR-797 chloride**.

Measurement of Absorption Spectrum and Molar Extinction Coefficient

This protocol determines the wavelength of maximum absorbance (λmax) and the molar extinction coefficient (ε) using the Beer-Lambert law.

- Preparation of Stock Solution: Accurately weigh a small amount of **IR-797 chloride** and dissolve it in a known volume of spectroscopic grade solvent (e.g., methanol) to create a concentrated stock solution (e.g., 1 mM).
- Preparation of Dilutions: Prepare a series of dilutions from the stock solution in the same solvent. Aim for a concentration range that yields absorbance values between 0.1 and 1.0, which is the optimal range for most spectrophotometers.
- Spectrophotometer Setup: Use a dual-beam UV-Vis-NIR spectrophotometer. Use a cuvette filled with the pure solvent as the blank to calibrate the instrument to 100% transmittance (zero absorbance).[6]
- Data Acquisition: Measure the absorbance spectrum of each dilution from approximately 600 nm to 900 nm. Record the absorbance value at the λmax for each concentration.
- Data Analysis:
  - Plot the absorbance at λmax against the concentration of the dilutions.
  - Perform a linear regression on the data points. The slope of the line is the molar extinction coefficient (ε) in $M^{-1}cm^{-1}$, assuming a path length of 1 cm. The R^2 value should be >0.99

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for an accurate measurement.

Measurement of Fluorescence Emission Spectrum

This protocol determines the wavelength of maximum fluorescence emission (λem).

- Sample Preparation: Prepare a dilute solution of **IR-797 chloride** in the desired solvent. The absorbance of the solution at the excitation wavelength should be low (typically < 0.1) to avoid inner filter effects.[7]
- Fluorometer Setup: Use a fluorescence spectrometer equipped with an appropriate detector for the NIR region.
- Data Acquisition:
  - Set the excitation wavelength to the absorption maximum (λmax) determined in the previous protocol (e.g., ~797 nm).
  - Scan the emission spectrum over a range that covers the expected fluorescence (e.g., 800 nm to 950 nm).
  - Record the emission spectrum. The peak of this spectrum is the λem.
  - It is crucial to use a corrected instrument that accounts for the spectral sensitivity of the detector.[7]

Determination of Fluorescence Quantum Yield (Relative Method)

The fluorescence quantum yield (Φf) is determined by comparing the fluorescence intensity of **IR-797 chloride** to that of a well-characterized standard with a known quantum yield in the same spectral region.

- Standard Selection: Choose a suitable NIR dye standard with a known quantum yield, such as IR-125 (Φf = 0.132 in ethanol).[7][8][9]
- Sample Preparation:

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- Prepare a series of solutions of both the **IR-797 chloride** sample and the standard dye in the same solvent.
- Adjust the concentrations so that the absorbance values at the excitation wavelength are within the 0.01-0.05 range to minimize reabsorption effects.[10]

- Data Acquisition:
  - Measure the absorbance of each solution at the chosen excitation wavelength.
  - Measure the corrected fluorescence emission spectrum for each solution, exciting at the same wavelength used for the absorbance measurements.
- Calculation: The quantum yield of the sample (Φsample) is calculated using the following equation:

  $\Phi_{sample} = \Phi_{std} * (I_{sample} / I_{std}) * (A_{std} / A_{sample}) * (n_{sample}^2 / n_{std}^2)$

  Where:
  - Φ is the quantum yield.
  - I is the integrated fluorescence intensity.
  - A is the absorbance at the excitation wavelength.
  - n is the refractive index of the solvent.
  - std refers to the standard and sample refers to **IR-797 chloride**.

Visualized Workflows and Mechanisms

The following diagrams illustrate common experimental workflows and therapeutic mechanisms involving **IR-797 chloride**.

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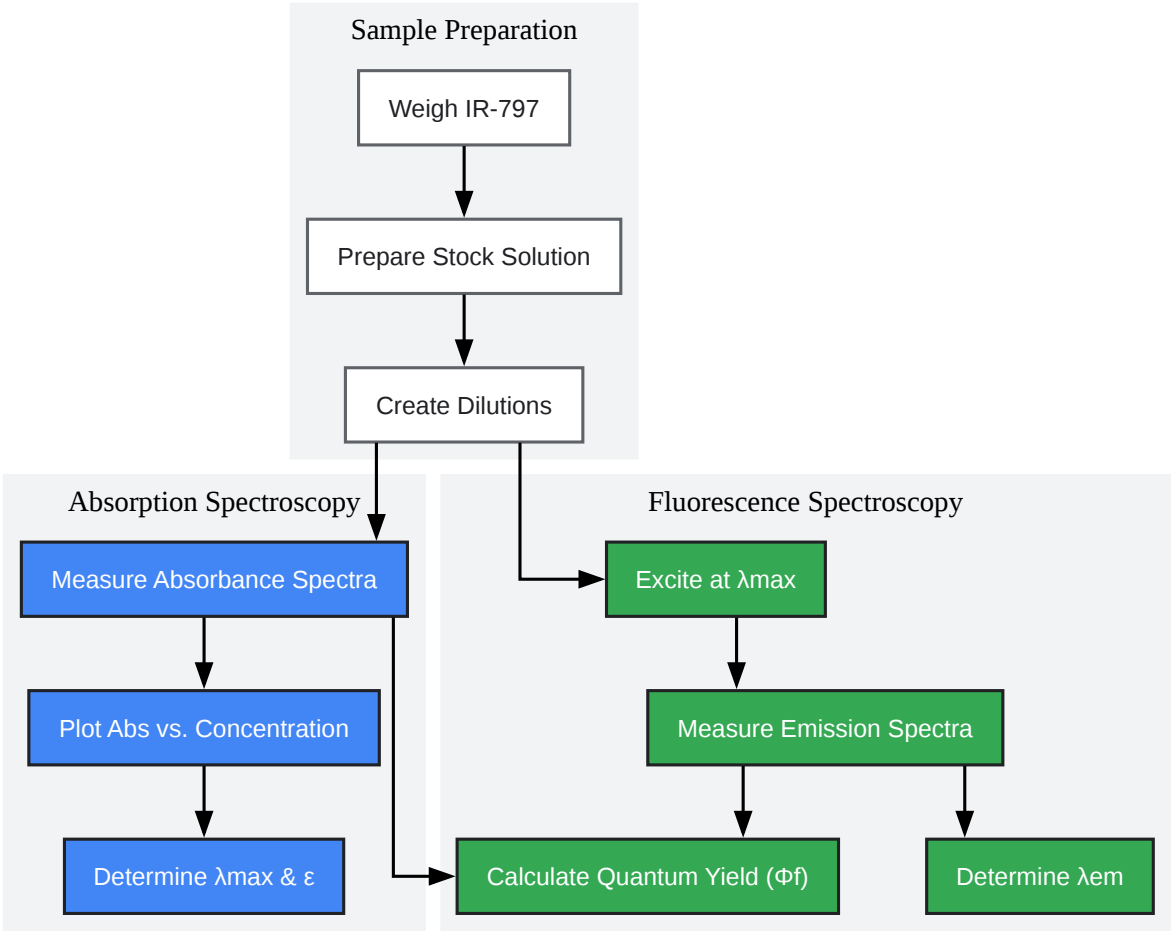

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Caption: Workflow for Photophysical Characterization.

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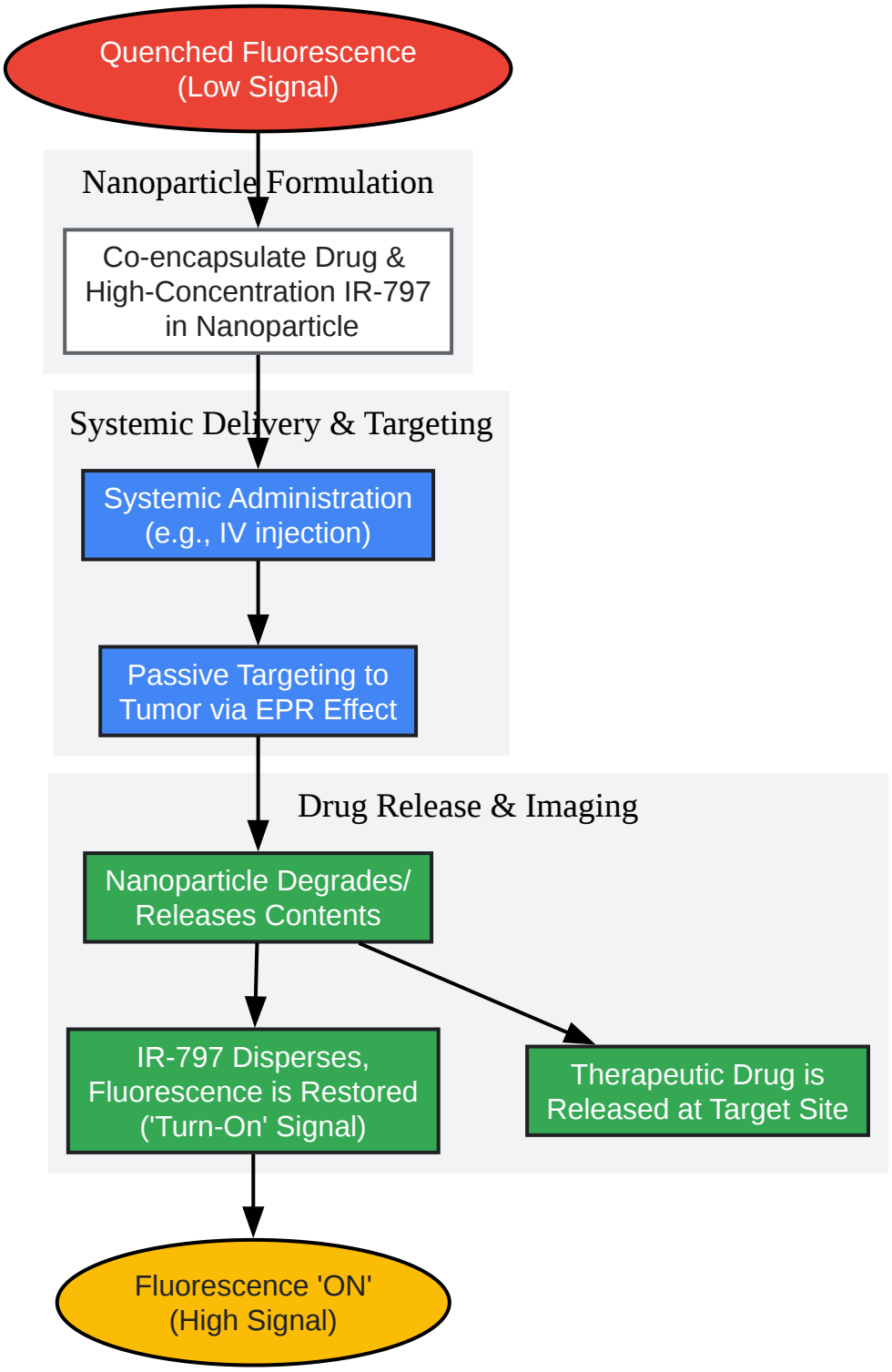

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Caption: Nanoparticle Drug Delivery & Imaging Workflow.

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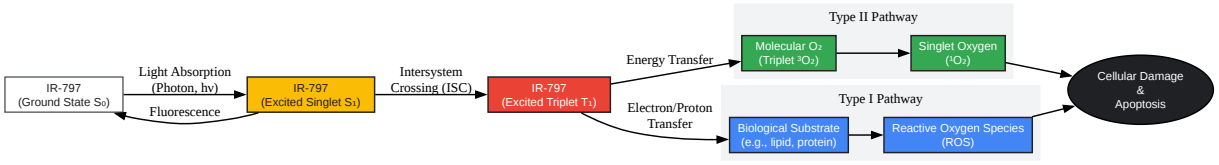

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Caption: Mechanism of Photodynamic Therapy (PDT).

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- To cite this document: BenchChem. [A Technical Guide to the Photophysical Characteristics of IR-797 Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15556538/docs#a-technical-guide-to-the-photophysical-characteristics-of-ir-797-chloride]

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